

Protocol for Quantifying Strigolactone-Induced Gene Expression

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Compound of Interest

Compound Name: Strigolactones

CAS No.: 80286-95-9

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Application Note & Protocol

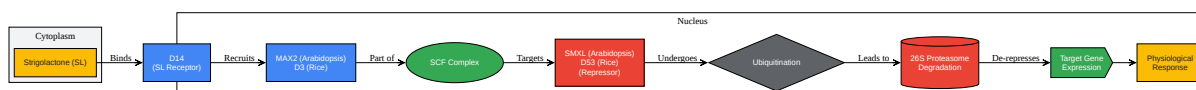
Audience: Researchers, scientists, and drug development professionals.

Introduction

Strigolactones (SLs) are a class of plant hormones that play crucial roles in regulating various aspects of plant growth and development, including shoot branching, root architecture, and responses to environmental stimuli.^[1] The SL signaling pathway involves a series of molecular interactions that ultimately lead to changes in gene expression. Understanding the dynamics of SL-induced gene expression is essential for elucidating the molecular mechanisms underlying SL functions and for developing novel strategies to modulate plant growth and stress tolerance. This document provides a detailed protocol for quantifying the expression of SL-responsive genes in the model plant *Arabidopsis thaliana* and the crop plant rice (*Oryza sativa*) using Reverse Transcription-Quantitative Polymerase Chain Reaction (RT-qPCR).

Strigolactone Signaling Pathway

The canonical strigolactone signaling pathway involves the perception of SLs by the α/β -hydrolase receptor DWARF14 (D14).[1] Upon SL binding, D14 interacts with the F-box protein MORE AXILLARY GROWTH 2 (MAX2) in Arabidopsis or its ortholog DWARF3 (D3) in rice. This interaction leads to the recruitment of transcriptional repressors of the SUPPRESSOR OF MAX2 1-LIKE (SMXL) family, such as D53 in rice. The formation of this complex results in the ubiquitination and subsequent degradation of the SMXL repressors by the 26S proteasome. The degradation of these repressors de-represses the transcription of downstream target genes, leading to various physiological responses.



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Caption: A simplified diagram of the strigolactone signaling pathway.

Experimental Protocols

This section provides detailed methodologies for quantifying strigolactone-induced gene expression in *Arabidopsis thaliana* and rice (*Oryza sativa*). The synthetic strigolactone analog GR24 is used to induce the signaling pathway.

Protocol 1: Gene Expression Analysis in *Arabidopsis thaliana* Seedlings

1. Plant Material and Growth Conditions

- Surface-sterilize *Arabidopsis thaliana* (Col-0) seeds by soaking in 50% household bleach with 0.05% Tween® 20 for 5-10 minutes, followed by five to seven rinses with sterile distilled water.[2]

- Sow the sterilized seeds on 0.5x Murashige and Skoog (MS) medium containing 1.0% (w/v) sucrose and 0.7% (w/v) agar.
- Stratify the seeds at 4°C for 2-4 days in the dark to ensure uniform germination.
- Grow the seedlings vertically in a growth chamber under long-day conditions (16 h light/8 h dark) at 22°C for 10 days.[\[3\]](#)

2. GR24 Treatment

- Prepare a stock solution of GR24 in acetone.
- On day 10, transfer the seedlings to a six-well plate containing liquid 0.5x MS medium for 2 hours to acclimate.[\[3\]](#)
- Treat the seedlings with 5 μ M GR24 in the liquid 0.5x MS medium.[\[3\]](#) Use a mock treatment with the same concentration of acetone as a control.
- Harvest whole seedlings at 2 hours and 4 hours post-treatment.[\[3\]](#) Immediately freeze the samples in liquid nitrogen and store at -80°C until RNA extraction.

3. RNA Extraction and cDNA Synthesis

- Extract total RNA from the frozen seedlings using a suitable RNA extraction kit or a TRIzol-based method.
- To remove any contaminating genomic DNA, treat the extracted RNA with DNase I.
- Synthesize first-strand cDNA from 1-2 μ g of total RNA using a cDNA synthesis kit with oligo(dT) or random hexamer primers.

4. Quantitative Real-Time PCR (qPCR)

- Perform qPCR using a SYBR Green-based detection method.
- Prepare qPCR reactions containing cDNA template, forward and reverse primers for the target and reference genes, and SYBR Green master mix.

- Use a qPCR program with an initial denaturation step, followed by 40 cycles of denaturation, annealing, and extension. Include a melt curve analysis to verify the specificity of the PCR product.
- Use a suitable reference gene, such as ACTIN2, for normalization.

5. Data Analysis

- Calculate the relative gene expression using the 2- $\Delta\Delta C_t$ method.[\[4\]](#)[\[5\]](#)

Protocol 2: Gene Expression Analysis in Rice (*Oryza sativa*)

1. Plant Material and Growth Conditions

- Surface-sterilize rice seeds (e.g., *Oryza sativa* L. japonica cv. Nipponbare) and germinate them on moist filter paper in the dark.
- Grow the seedlings hydroponically in a nutrient solution under controlled conditions (e.g., 14 h light/10 h dark photoperiod at 28°C).

2. GR24 Treatment

- Treat two-week-old rice seedlings with 10 μ M GR24 added to the hydroponic solution. Use a mock treatment with the same concentration of the solvent (e.g., acetone) as a control.
- Harvest root or shoot tissues at various time points after treatment (e.g., 0, 6, 12, 24 hours).[\[6\]](#) Immediately freeze the samples in liquid nitrogen and store at -80°C.

3. RNA Extraction, cDNA Synthesis, and qPCR

- Follow the same procedures for RNA extraction, cDNA synthesis, and qPCR as described in Protocol 1 for Arabidopsis. Use a suitable reference gene for rice, such as UBIQUITIN.

4. Data Analysis

- Calculate the relative gene expression using the 2- $\Delta\Delta C_t$ method.[\[4\]](#)[\[5\]](#)

Data Presentation

The following tables summarize the quantitative data on the fold change in the expression of known strigolactone-responsive genes in *Arabidopsis thaliana* and rice following treatment with GR24.

Table 1: Strigolactone-Induced Gene Expression in *Arabidopsis thaliana*

Data represents the fold change in gene expression in 10-day-old wild-type (Col-0) seedlings treated with 5 μ M GR24 compared to a mock-treated control.[\[3\]](#)

Gene ID	Gene Name	Fold Change (2h)	Fold Change (4h)
AT1G06970	IAA19	~2.5	~2.0
AT4G32280	IAA29	~2.0	~2.0
AT2G21220	SAUR65	~2.0	~2.5
AT4G38860	SAUR29	~1.8	~1.5
AT1G29460	SAUR22	~1.5	~1.5
AT5G18030	SAUR61	~1.5	~1.5
AT4G34760	SAUR3	~1.5	~1.5
AT1G75560	HB40	~3.0	~2.5
AT4G18710	HB52	~1.8	~1.5
AT4G30080	YUC3	~1.5	~1.5

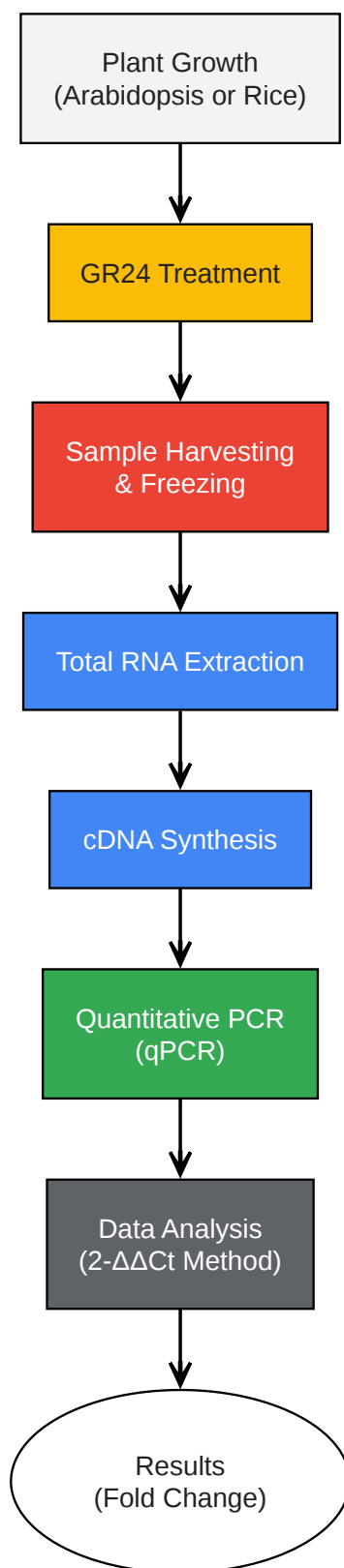
Table 2: Strigolactone-Induced Gene Expression in Rice (*Oryza sativa*)

Data represents the relative gene expression levels in the axillary buds of rice treated with GR24 compared to a control at the same time point.[\[6\]](#)

Gene	6h Treatment	12h Treatment	24h Treatment
D53	~0.6	~0.4	~0.3
IPA1	~1.5	~2.0	~1.5
FC1	~1.8	~2.2	~1.5
D27	~0.8	~0.7	~0.6

Experimental Workflow

The following diagram illustrates the general workflow for quantifying strigolactone-induced gene expression.



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Caption: A flowchart of the experimental procedure.

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